

### GSK3326595 stability and storage conditions

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Compound of Interest

Compound Name: GSK3326595

Cat. No.: B10829419

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### **Technical Support Center: GSK3326595**

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GSK3326595**, along with troubleshooting guides for common experimental issues.

### Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of GSK3326595?

A1: For long-term storage, the solid form of **GSK3326595** should be stored at -20°C, where it can remain stable for up to three years.[1][2][3] For shorter durations, storage at 4°C for up to two years is also acceptable.[2][4] It is crucial to keep the product away from moisture.[1]

Q2: What are the recommended storage conditions for **GSK3326595** after it has been dissolved in a solvent?

A2: Stock solutions of **GSK3326595** should be aliquoted to prevent repeated freeze-thaw cycles.[3] For solutions prepared in DMSO, storage at -80°C is recommended for up to two years, and at -20°C for up to one year.[4]

Q3: In which solvents is **GSK3326595** soluble?

A3: **GSK3326595** is soluble in DMSO.[5][6] The reported solubility in DMSO varies, with concentrations ranging from ≥25 mg/mL to 91 mg/mL.[2][3] Sonication may be necessary to



achieve complete dissolution.[1] For in vivo experiments, a common formulation is a mixture of DMSO, PEG300, Tween 80, and saline.[1]

Q4: How is GSK3326595 typically shipped?

A4: **GSK3326595** is generally shipped at room temperature in the continental US, though this may vary for other locations.[6]

Q5: What is the appearance of **GSK3326595**?

A5: GSK3326595 is a white to yellow solid.[5]

### **Stability and Storage Conditions**

The stability of **GSK3326595** is critical for ensuring the reliability and reproducibility of experimental results. Below are tables summarizing the recommended storage conditions for both the solid form and solutions of the compound.

Storage of Solid GSK3326595

Storage Temperature	Duration	Notes
-20°C	Up to 3 years	Recommended for long-term storage.[1][2][3]
4°C	Up to 2 years	Suitable for shorter-term storage.[2][4]

Storage of GSK3326595 in Solution

Solvent	Storage Temperature	Duration	Notes
DMSO	-80°C	Up to 2 years	Aliquot to avoid repeated freeze-thaw cycles.[4]
DMSO	-20°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[4]



### **Solubility Data**

Proper dissolution of **GSK3326595** is essential for accurate dosing in experiments.

Solvent	Concentration	Notes
DMSO	≥ 25 mg/mL	Solubility at 25°C.[2]
DMSO	≥ 30 mg/mL	No temperature specified.[5]
DMSO	55 mg/mL (121.53 mM)	Sonication is recommended.[1]
DMSO	62.5 mg/mL (138.11 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can reduce solubility; use fresh DMSO.[4]
DMSO	91 mg/mL (201.08 mM)	Moisture-absorbing DMSO can decrease solubility; it is advised to use fresh DMSO.[3]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (4.42 mM)	A common formulation for in vivo studies. Sonication is recommended.[1]

# Experimental Protocols Protocol for Assessing GSK3326595 Stability in Solution

This protocol outlines a general method for determining the stability of **GSK3326595** in a specific solvent over time at various temperatures.

- 1. Preparation of Stock Solution:
- Prepare a concentrated stock solution of GSK3326595 in the desired solvent (e.g., DMSO) at a known concentration.
- Ensure complete dissolution, using sonication if necessary.
- 2. Aliquoting and Storage:

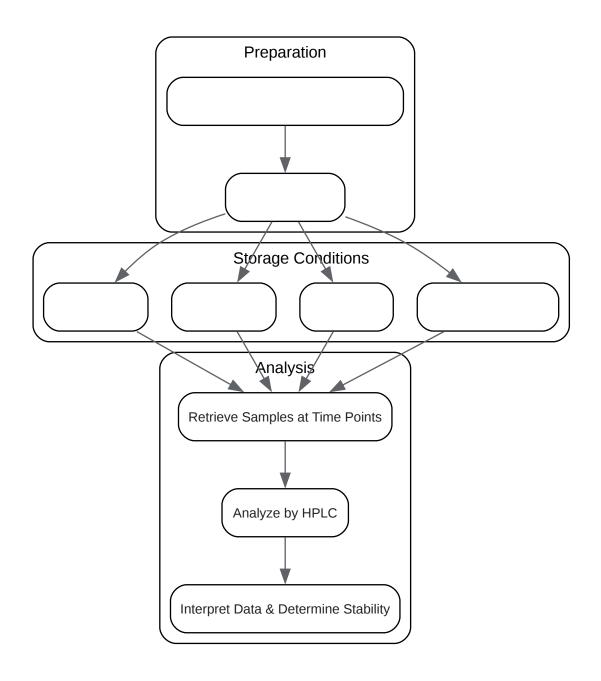


- Aliquot the stock solution into multiple sterile, tightly sealed vials to avoid contamination and evaporation.
- Store the aliquots at different temperature conditions to be tested (e.g., -80°C, -20°C, 4°C, and room temperature).
- 3. Time-Point Analysis:
- At designated time points (e.g., 0, 1, 2, 4, 8, and 12 weeks), retrieve one aliquot from each storage condition.
- Allow the samples to come to room temperature before analysis.
- 4. Purity and Concentration Analysis:
- Analyze the purity and concentration of GSK3326595 in each sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Compare the results to the initial (time 0) sample to determine the percentage of degradation.
- 5. Data Interpretation:
- A decrease in the peak area of GSK3326595 and the appearance of new peaks in the chromatogram indicate degradation.
- The compound is considered stable under conditions where the degradation is minimal (e.g., <5%).</li>

# Troubleshooting Guides Visualizing Experimental Workflows and Troubleshooting

The following diagrams illustrate a typical workflow for stability testing and a troubleshooting guide for common issues encountered during experimentation with **GSK3326595**.

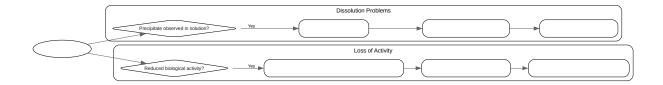




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Caption: Workflow for assessing the stability of GSK3326595 solutions.





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Caption: Troubleshooting common issues with **GSK3326595**.

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